

Diarylanilide Yellow comparative solvent resistance testing

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Compound Focus: Diarylanilide Yellow

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Standard Solvent Resistance Test Method

The standard method for evaluating pigment solvent resistance is the **Solvent Rub Test (ASTM D4752)** [1].

- **Purpose:** To determine the degree of cure of a baked film by measuring its resistance to a specified solvent [1].
- **Common Solvent:** **Methyl Ethyl Ketone (MEK)** is typically used [1].
- **Procedure:** A cheesecloth soaked with the solvent is rubbed back and forth on the coated surface. One forward and one backward rub constitutes a "**double rub**" [1].
- **Endpoint:** The test continues until the film fails or breakthrough occurs. The number of double rubs sustained indicates the level of solvent resistance [1].

Factors Affecting Diarylide Yellow Pigment Performance

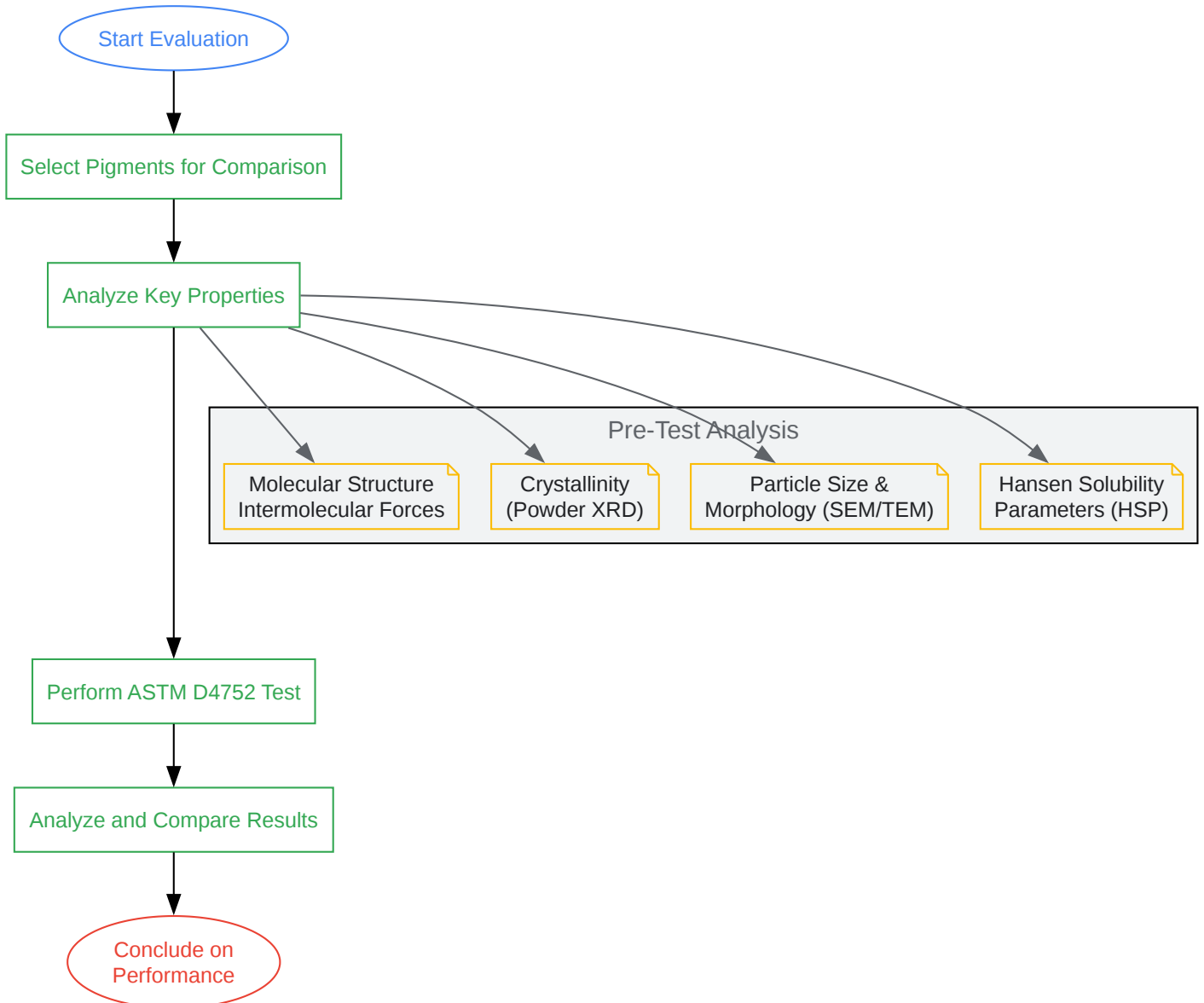
A pigment's solvent resistance is influenced by its inherent chemical and physical properties. The following table summarizes key differentiating factors for Diarylide Yellow pigments, with PY83 often noted for superior performance [2] [3].

Factor	Impact on Solvent Resistance & Performance	Comparison Example
Molecular Structure & Crystallinity [3]	Strong intermolecular forces (e.g., hydrogen bonding) and high crystallinity reduce solubility.	PY83's specific structure fosters strong networks, enhancing stability [3].
Particle Morphology [4]	Larger particle size and increased crystallinity can improve stability and color performance.	Post-treatment (pigmentation) increases crystallinity, changing chromaticity [4].
Hansen Solubility Parameters (HSP) [4]	Pigments have greatest stability in solvents with HSPs vastly different from their own.	High-quality pigments result from solvents with low HSP differences ($\Delta\delta$) from the pigment [4].

Workflow for Solvent Resistance Evaluation

The diagram below outlines a general workflow for evaluating and comparing pigment solvent resistance based on the discussed methodologies.

Pigment Solvent Resistance Evaluation Workflow



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References

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2. Screening Assessment [canada.ca]
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